

Technical Guide: (Bromomethyl)cyclopentane (CAS No. 3814-30-0)

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Compound of Interest

Compound Name: (Bromomethyl)cyclopentane

Cat. No.: B151954

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This technical guide provides comprehensive safety information for **(Bromomethyl)cyclopentane** (CAS No. 3814-30-0), a key intermediate in organic synthesis. The following sections detail its chemical identifiers, hazard classifications, protective measures, and the experimental basis for these recommendations.

Chemical Identification and Properties

(Bromomethyl)cyclopentane, also known as cyclopentylmethyl bromide, is a colorless to light yellow liquid.^{[1][2]} It is a valuable building block in the synthesis of bioactive molecules and specialty chemicals.^[3]

Identifier	Value
CAS Number	3814-30-0 [1] [3] [4] [5] [6] [7]
Molecular Formula	C ₆ H ₁₁ Br [4]
Molecular Weight	163.06 g/mol [4] [8]
Synonyms	Cyclopentylmethyl bromide [1] [4]
Appearance	Colorless to light yellow liquid [1] [2]
Boiling Point	154.0 ± 8.0 °C at 760 mmHg [6]
Flash Point	58.8 ± 13.6 °C [6]
Density	1.3 ± 0.1 g/cm ³ [6]

GHS Hazard Classification and Safety Data

(Bromomethyl)cyclopentane is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are flammability, acute toxicity, skin irritation, and eye irritation.

GHS Pictograms and Signal Word

Pictogram	Signal Word	Hazard Class
	Warning	Flammable liquids
	Danger	Acute toxicity, oral (in some classifications) [8]
	Warning	Acute toxicity (oral, dermal, inhalation), Skin irritation, Eye irritation, Specific target organ toxicity

Hazard Statements

Code	Statement
H226	Flammable liquid and vapor [1] [2] [8]
H301	Toxic if swallowed [8]
H302	Harmful if swallowed [8]
H312	Harmful in contact with skin [8]
H315	Causes skin irritation [2] [8]
H319	Causes serious eye irritation [2] [8]
H332	Harmful if inhaled [8]
H335	May cause respiratory irritation [2] [8]

Precautionary Statements

A comprehensive list of precautionary statements is provided in the table below, categorized by prevention, response, storage, and disposal.

Category	Code	Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1][9]
P233		Keep container tightly closed. [1]
P240		Ground and bond container and receiving equipment.[1]
P241		Use explosion-proof electrical/ventilating/lighting equipment.[1]
P242		Use only non-sparking tools.[1]
P243		Take precautionary measures against static discharge.[1]
P261		Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P301+P316	IF SWALLOWED: Get emergency medical help immediately.[8]

P301+P317	IF SWALLOWED: Get medical help.[8]
P302+P352	IF ON SKIN: Wash with plenty of water.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[8]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
P317	Get medical help.[8]
P319	Get medical help if you feel unwell.[8]
P321	Specific treatment (see supplemental first aid instruction on this label).[8]
P330	Rinse mouth.[8]
P332+P317	If skin irritation occurs: Get medical help.[8]
P337+P317	If eye irritation persists: Get medical help.[8]
P362+P364	Take off contaminated clothing and wash it before reuse.[8]
P370+P378	In case of fire: Use appropriate media to extinguish.[8]

Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[8]
P403+P235		Store in a well-ventilated place. Keep cool.[1]
P405		Store locked up.[8]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[1][9]

Experimental Protocols for Hazard Determination

The hazard classifications for **(Bromomethyl)cyclopentane** are based on standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD) and ASTM International. While specific experimental reports for this compound are not publicly available, the following sections describe the general methodologies used to determine its key hazards.

Flammability (Flash Point Determination)

The flammability of a liquid is determined by its flash point, the lowest temperature at which its vapors will ignite in the presence of an ignition source. A common method for this is the Cleveland Open Cup Method (ASTM D92).[10]

Methodology:

- A sample of the substance is placed in the cup of the testing apparatus.
- The sample is heated at a slow, constant rate.
- A small test flame is passed across the top of the cup at specified intervals.
- The flash point is the lowest temperature at which the application of the test flame causes the vapors of the sample to ignite.

Acute Toxicity

Acute toxicity studies are conducted to determine the adverse effects of a substance after a single exposure. This is typically assessed via oral, dermal, and inhalation routes.

Methodology (Oral Toxicity - OECD Test Guideline 423):

- A group of laboratory animals (e.g., rats) is administered a single dose of the substance by gavage.
- The animals are observed for a period of up to 14 days for signs of toxicity and mortality.
- The dose at which 50% of the test animals are expected to die (LD50) is estimated.

Skin Irritation

Skin irritation tests assess the potential of a substance to cause reversible inflammatory changes to the skin. In vitro methods are now widely used to reduce animal testing.

Methodology (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method - OECD Test Guideline 439):[\[11\]](#)[\[12\]](#)

- A reconstructed human epidermis model, which mimics the properties of human skin, is used.[\[12\]](#)
- The test substance is applied topically to the surface of the skin model.
- After a defined exposure period, the substance is removed, and the tissue is incubated.
- Cell viability is measured using a colorimetric assay (e.g., MTT assay). A significant reduction in cell viability compared to a negative control indicates that the substance is an irritant.

Eye Irritation

Eye irritation tests determine the potential of a substance to cause reversible changes in the eye.

Methodology (Bovine Corneal Opacity and Permeability Test Method - OECD Test Guideline 437):

- Corneas are obtained from the eyes of cattle and mounted in a holder.
- The test substance is applied to the epithelial surface of the cornea.
- After exposure, the substance is washed off, and the cornea is incubated.
- Corneal opacity and permeability to a fluorescent dye are measured. These measurements are used to calculate an *in vitro* irritation score, which predicts the *in vivo* eye irritation potential.

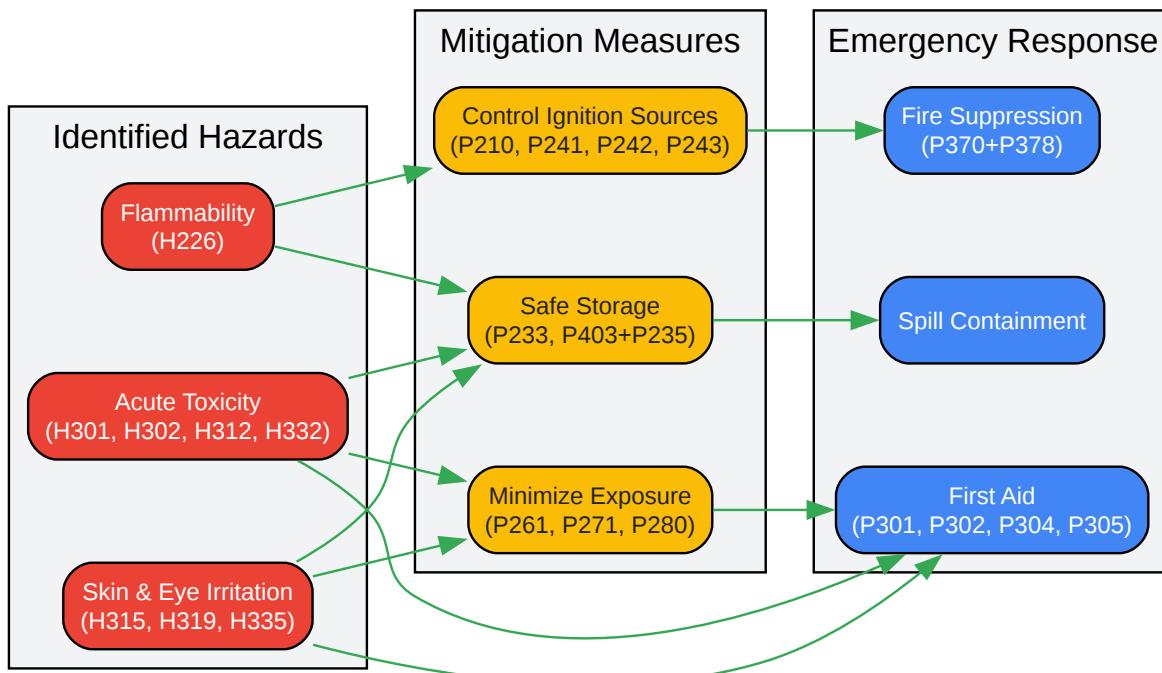
Personal Protective Equipment (PPE) and Safe Handling

Based on the identified hazards, the following personal protective equipment and handling procedures are mandatory when working with **(Bromomethyl)cyclopentane**.

Caption: Recommended PPE and Safe Handling Workflow.

Hazard Mitigation and Emergency Response

The following diagram illustrates the logical relationships between the hazards of **(Bromomethyl)cyclopentane** and the necessary mitigation and emergency response measures.

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Caption: Hazard Mitigation and Emergency Response Flow.

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